

An In-depth Technical Guide on the Physicochemical Properties of 2-Methylbenzamide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Methylbenzamide** (o-Toluamide). The document is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound for its application in synthesis and pharmaceutical research. All quantitative data is presented in structured tables for clarity and comparative analysis. Furthermore, detailed experimental protocols for the determination of key physicochemical parameters are provided, alongside a visual representation of a common synthetic pathway.

Introduction

2-Methylbenzamide, also known as o-Toluamide, is an organic compound belonging to the amide family. Structurally, it features a benzene ring substituted with a methyl group and an amide functional group.[1] This arrangement influences its chemical reactivity and physical properties, making it a valuable intermediate in organic synthesis. Notably, it has been utilized in the total synthesis of complex molecules such as the phenolic protoberberine alkaloid, cerasonine.[2][3] A thorough understanding of its physicochemical properties is paramount for its effective use in laboratory and industrial settings.



Physicochemical Properties

The physicochemical properties of **2-Methylbenzamide** are summarized in the tables below. These properties are crucial for predicting its behavior in various solvents, its potential for oral absorption, and its stability under different conditions.

Table 1: General and Physical Properties

Property	Value Value	Reference
Molecular Formula	C ₈ H ₉ NO	[4][5]
Molecular Weight	135.16 g/mol	[2][4]
Appearance	White to off-white powder/crystalline solid	[1][4]
Melting Point	141-142 °C	[2][5][6]
Boiling Point	248.86 °C (estimated)	[5]
Flash Point	107.6 °C	[5]
Density	1.086 g/cm ³	[5]

Table 2: Solubility and Partitioning Characteristics

Property	Value	Reference
Water Solubility	Insoluble in cold water; very soluble in hot water. Less than 1 mg/mL at 22.2 °C.	[2][4][7]
Organic Solvent Solubility	Very soluble in alcohol. Very slightly soluble in benzene.	[2][5]
рКа	16.01 ± 0.50 (Predicted)	[5]
LogP	0.8 (Computed)	[4]

Experimental Protocols



The following sections detail the methodologies for determining the key physicochemical properties of **2-Methylbenzamide**.

Melting Point Determination

The melting point of **2-Methylbenzamide** can be determined using the capillary method with a melting point apparatus.[2][6]

- Apparatus: Melting point apparatus, capillary tubes, thermometer, mortar and pestle.
- Procedure:
 - A small sample of 2-Methylbenzamide is finely powdered using a mortar and pestle.
 - The open end of a capillary tube is pressed into the powder to pack a small amount (2-3 mm in height) of the sample into the closed end.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a rate of 10-15 °C per minute initially, and then the heating rate is reduced to 1-2 °C per minute as the temperature approaches the expected melting point.
 - The temperature at which the first drop of liquid appears is recorded as the onset of melting, and the temperature at which the entire solid has turned into a clear liquid is recorded as the completion of melting. This range is reported as the melting point.

Solubility Determination

The solubility of **2-Methylbenzamide** in various solvents can be determined by the equilibrium saturation method.

- Apparatus: Vials with screw caps, analytical balance, magnetic stirrer, temperature-controlled bath, filtration apparatus.
- Procedure:
 - An excess amount of 2-Methylbenzamide is added to a known volume of the solvent (e.g., water, ethanol) in a sealed vial.



- The mixture is agitated in a temperature-controlled bath (e.g., 25 °C) for a sufficient time
 (e.g., 24 hours) to ensure equilibrium is reached.
- The saturated solution is allowed to stand, and a sample is carefully withdrawn and filtered to remove any undissolved solid.
- The concentration of 2-Methylbenzamide in the filtrate is determined using a suitable analytical method, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).
- The solubility is expressed in units of mass per volume (e.g., mg/mL).

pKa Determination

The acid dissociation constant (pKa) of **2-Methylbenzamide** can be determined by potentiometric titration.

- Apparatus: Potentiometer with a pH electrode, magnetic stirrer, burette, beaker.
- Procedure:
 - A known amount of 2-Methylbenzamide is dissolved in a suitable solvent mixture (e.g., water-methanol) to create a solution of known concentration.
 - The solution is placed in a beaker with a magnetic stir bar, and the pH electrode is immersed in the solution.
 - The solution is titrated with a standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH), added in small, precise increments from a burette.
 - The pH of the solution is recorded after each addition of the titrant.
 - A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point of the titration curve.

LogP Determination



The octanol-water partition coefficient (LogP) of **2-Methylbenzamide** can be determined using the shake-flask method.[4][8]

 Apparatus: Separatory funnel or centrifuge tubes, mechanical shaker, analytical instrumentation (e.g., HPLC-UV).

Procedure:

- n-Octanol and water are mutually saturated by shaking them together for 24 hours and then allowing the phases to separate.
- A known amount of 2-Methylbenzamide is dissolved in one of the phases (usually notanol).
- A known volume of the solute-containing phase is mixed with a known volume of the other phase in a separatory funnel or centrifuge tube.
- The mixture is shaken for a set period (e.g., 1-2 hours) to allow for the partitioning of the solute between the two phases to reach equilibrium.
- The mixture is then centrifuged or allowed to stand until the two phases are clearly separated.
- The concentration of 2-Methylbenzamide in each phase is determined using a suitable analytical method.
- The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. LogP is the logarithm of this value.

Synthesis Workflow

A common method for the synthesis of amides is the reaction of a carboxylic acid derivative, such as an acyl chloride, with ammonia. The following diagram illustrates a plausible workflow for the synthesis of **2-Methylbenzamide** from 2-methylbenzoyl chloride.





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